

# Synthesis of Chloroquine from 4,7-Dichloroquinoline: Application Notes and Protocols

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## Compound of Interest

Compound Name: 4,7-Dichlorocinnoline

Cat. No.: B1314484

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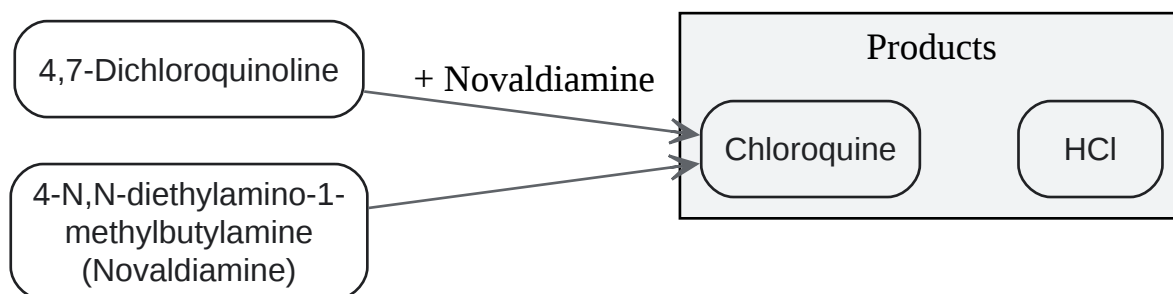
This document provides detailed application notes and standardized protocols for the synthesis of the antimalarial drug Chloroquine from the key intermediate, 4,7-dichloroquinoline. The procedures outlined are based on established chemical literature and patents, offering a comprehensive guide for laboratory-scale synthesis.

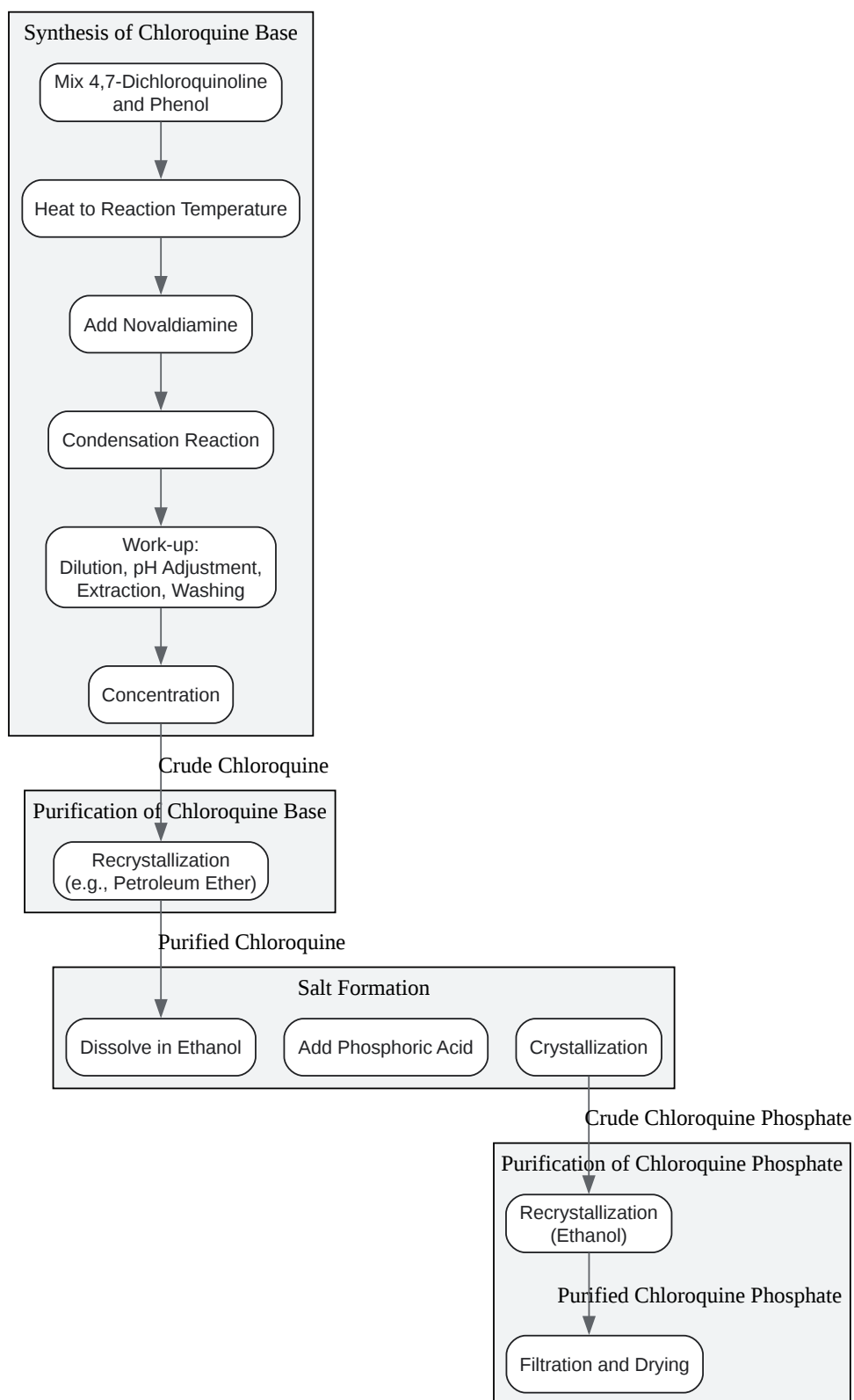
## Introduction

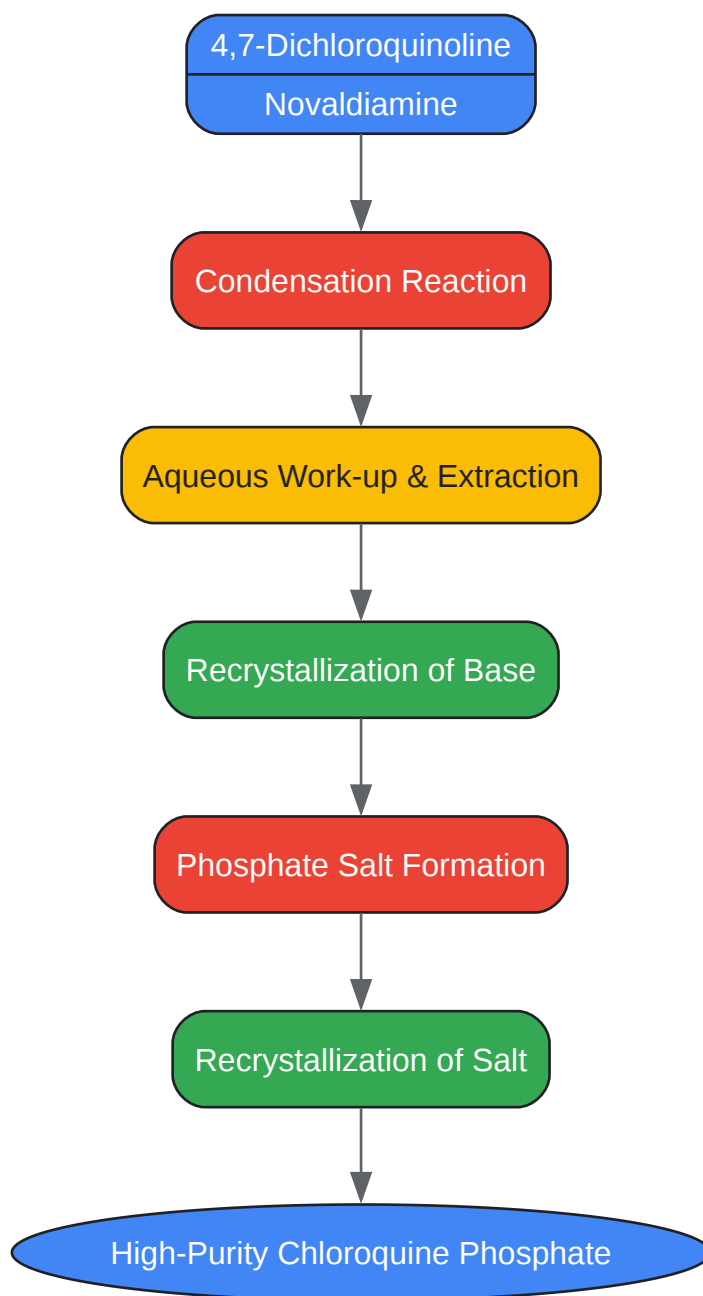
Chloroquine, a cornerstone in the treatment and prophylaxis of malaria for decades, is a 4-aminoquinoline derivative. A common and efficient synthetic route to chloroquine involves the condensation of 4,7-dichloroquinoline with 4-N,N-diethylamino-1-methylbutylamine (also known as novaldiamine or 2-amino-5-diethylaminopentane). This reaction is a nucleophilic aromatic substitution where the amine group of the side chain displaces the chlorine atom at the C-4 position of the quinoline ring. Subsequent purification and, typically, salt formation with phosphoric acid yields the pharmaceutically active chloroquine phosphate.

## Reaction Scheme

The overall chemical transformation is depicted below:







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